

# Nucleophilic aromatic substitution on 4-Chloro-6-(methoxymethyl)pyrimidine

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Compound of Interest	
Compound Name:	4-Chloro-6-(methoxymethyl)pyrimidine
Cat. No.:	B1591505

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## Core Principles: Understanding Reactivity

The facility of the SNAr reaction on **4-Chloro-6-(methoxymethyl)pyrimidine** is governed by the electronic characteristics of the pyrimidine ring. Unlike electron-rich benzene systems that typically undergo electrophilic substitution, the pyrimidine ring is inherently electron-poor. This is due to the presence of two electronegative nitrogen atoms, which withdraw electron density from the ring carbons. This intrinsic electrophilicity is the key driver for the reaction.

## The SNAr Mechanism: An Addition-Elimination Pathway

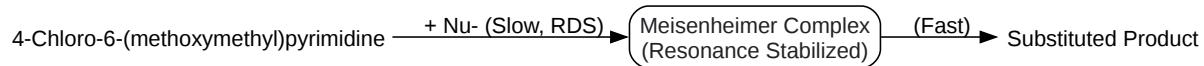
The reaction proceeds via a well-established two-step addition-elimination mechanism.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Nucleophilic Attack: The reaction is initiated by the attack of a nucleophile on the carbon atom bearing the chlorine leaving group (C4). This is typically the rate-determining step and results in the formation of a high-energy, negatively charged intermediate known as a Meisenheimer complex.[\[1\]](#)[\[4\]](#)
- Stabilization and Aromaticity Restoration: The negative charge of the Meisenheimer complex is stabilized by delocalization onto the electronegative nitrogen atoms of the pyrimidine ring.[\[4\]](#)[\[5\]](#) This resonance stabilization is crucial for the reaction to proceed. In the subsequent,

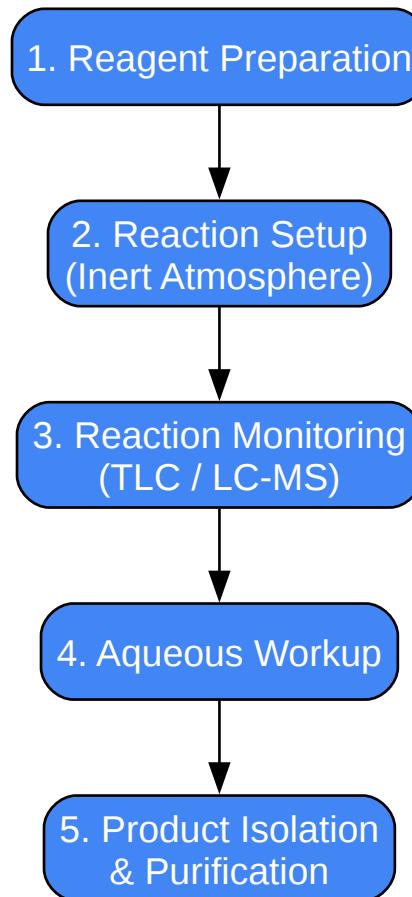
faster step, the chloride ion is expelled, and the aromaticity of the pyrimidine ring is restored, yielding the final substituted product.

The diagram below illustrates this mechanistic pathway.

Nu:



Cl-

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